

# 3,5-Dibromo-2-fluoro-4-methylpyridine

## synonyms and trade names

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### Compound of Interest

Compound Name: 3,5-Dibromo-2-fluoro-4-methylpyridine

Cat. No.: B1328900

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## Technical Data Sheet: 3,5-Dibromo-2-fluoro-4-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the chemical compound **3,5-Dibromo-2-fluoro-4-methylpyridine**, focusing on its nomenclature and key identifiers. The information is intended to support researchers and professionals in unambiguous identification and sourcing of this compound for scientific and developmental purposes.

### Chemical Identity and Synonyms

The compound **3,5-Dibromo-2-fluoro-4-methylpyridine** is a halogenated pyridine derivative. Accurate identification is crucial for experimental reproducibility and procurement. Below is a summary of its primary identifiers and known synonyms.

### Nomenclature and Identification

Identifier Type	Value
Primary Name	3,5-Dibromo-2-fluoro-4-methylpyridine
IUPAC Name	3,5-dibromo-2-fluoro-4-methylpyridine
CAS Number	1000340-01-1[1][2][3][4][5]
Molecular Formula	C6H4Br2FN[1][2][3][4][5]
Molecular Weight	268.91 g/mol [1][2][4][5]

## Known Synonyms

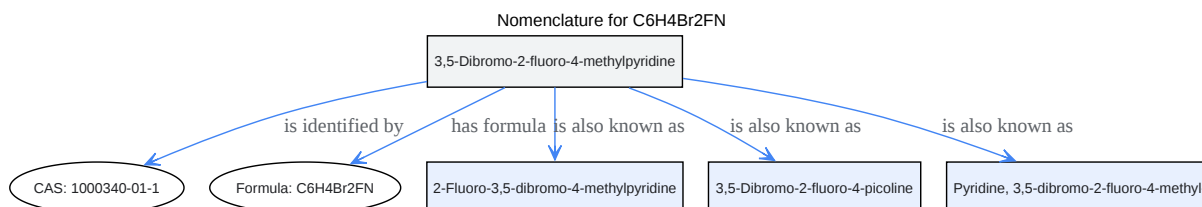
Several synonyms for **3,5-Dibromo-2-fluoro-4-methylpyridine** are used in chemical literature and supplier catalogs. These include:

- 2-Fluoro-3,5-dibromo-4-methylpyridine[3][6]
- 3,5-Dibromo-2-fluoro-4-picoline[3][5][6]
- Pyridine, 3,5-dibromo-2-fluoro-4-methyl-[3][5][6]

No specific trade names have been identified for this compound; it is typically referenced by its chemical name or CAS number by suppliers.

## Logical Relationship of Nomenclature

The following diagram illustrates the relationship between the primary chemical name and its various synonyms and identifiers, providing a clear visual representation of the nomenclature.



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Caption: Relationship between the primary name and its identifiers and synonyms.

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## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 3,5-Dibromo-2-fluoro-4-methylpyridine CAS#: 1000340-01-1 [m.chemicalbook.com]
- 3. pschemicals.com [pschemicals.com]
- 4. chembk.com [chembk.com]
- 5. 3,5-Dibromo-2-fluoro-4-methylpyridine Three Chongqing Chemdad Co. , Ltd [chemdad.com]
- 6. parchem.com [parchem.com]
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